

## 2-Methoxynaphthalene molecular weight and formula

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An In-Depth Technical Guide to **2-Methoxynaphthalene** For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and metabolic pathways of **2-Methoxynaphthalene**. The information is tailored for professionals in research and drug development, with a focus on quantitative data, detailed experimental protocols, and visual representation of its biochemical interactions.

## **Core Properties of 2-Methoxynaphthalene**

**2-Methoxynaphthalene**, also known as nerolin or yara yara, is an aromatic ether commonly used in the perfume and fragrance industry.[1][2] Its chemical and physical properties are crucial for its application and for research into its derivatives and metabolic fate.

## **Quantitative Data Summary**

The key physicochemical properties of **2-Methoxynaphthalene** are summarized in the table below for easy reference and comparison.



Property	Value
Molecular Formula	C11H10O[3][4][5]
Linear Formula	C <sub>10</sub> H <sub>7</sub> OCH <sub>3</sub>
Molecular Weight	158.20 g/mol
CAS Number	93-04-9
Melting Point	70-73 °C
Boiling Point	274 °C
Density	1.064 g/mL at 25 °C
Appearance	White leaflets or crystals
Solubility	Practically insoluble in water; soluble in ether, carbon disulfide, and benzene; sparingly soluble in alcohol.

## **Experimental Protocols**

Detailed methodologies are essential for the replication of scientific findings. This section outlines established protocols for the synthesis and analysis of **2-Methoxynaphthalene**.

## Synthesis via Williamson Ether Synthesis

**2-Methoxynaphthalene** can be efficiently prepared from 2-naphthol through the Williamson ether synthesis, which involves the methylation of the hydroxyl group. A common procedure utilizes dimethyl sulfate as the methylating agent in an alkaline medium.

#### Materials:

- 2-naphthol
- Sodium hydroxide (NaOH)
- Distilled water



- Dimethyl sulfate ((CH<sub>3</sub>)<sub>2</sub>SO<sub>4</sub>)
- 10% Sodium hydroxide solution
- Ethanol (for recrystallization)

#### Procedure:

- In a 25 mL beaker, dissolve 0.5 g of 2-naphthol and 0.2 g of sodium hydroxide in 5 mL of distilled water.
- Gently heat the mixture on a wire gauze until a clear solution is obtained.
- Cool the resulting sodium naphthoxide solution to 10-15 °C in an ice bath.
- With strong stirring, add 0.35 mL of dimethyl sulfate dropwise over the course of an hour.
   The product, 2-methoxynaphthalene, will precipitate out of the aqueous solution due to its insolubility.
- After the addition is complete, warm the reaction mixture in a hot water bath at 70-80 °C for one hour to drive the reaction to completion and hydrolyze any remaining dimethyl sulfate.
- Cool the mixture and filter the crude product.
- Wash the collected solid first with a 10% sodium hydroxide solution to remove any unreacted
   2-naphthol, and then with copious amounts of distilled water.
- · Dry the crude product thoroughly.
- For purification, recrystallize the crude 2-methoxynaphthalene from a minimum amount of boiling ethanol. Filter the hot solution and allow the filtrate to cool, yielding white crystals of pure 2-methoxynaphthalene.

# Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

The purity and concentration of **2-Methoxynaphthalene** can be determined using reverse-phase High-Performance Liquid Chromatography (HPLC).



#### Methodology:

- Column: Newcrom R1, a reverse-phase column with low silanol activity.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For applications
  compatible with Mass Spectrometry (MS), phosphoric acid should be replaced with formic
  acid.
- Detection: UV-Vis detector set at the maximum absorbance wavelength (λmax) for 2-Methoxynaphthalene, which is 226 nm.
- Standard Preparation: Prepare a stock solution by accurately weighing and dissolving **2**-**Methoxynaphthalene** in alcohol. Create a series of standard solutions (e.g., 2, 4, 6, 8, 10 µg/mL) by serial dilution to generate a standard curve for quantification.

## **Biochemical Pathways and Visualization**

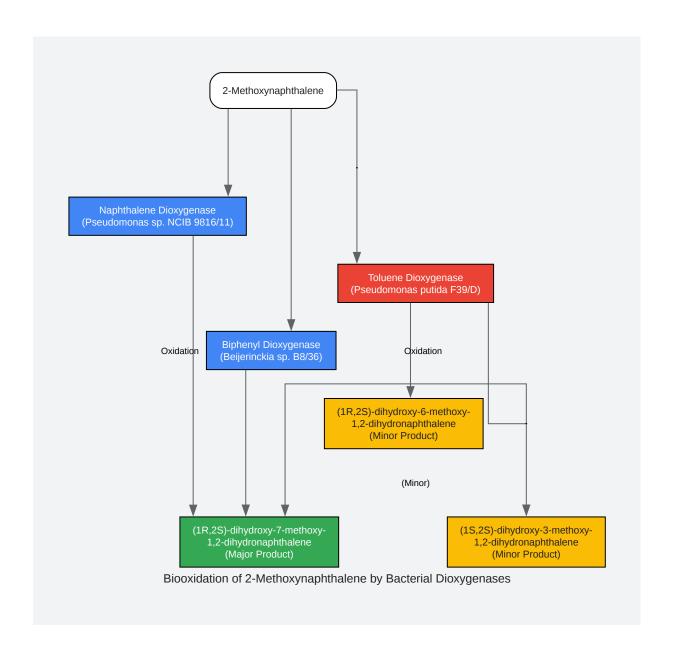
Understanding the metabolic fate of xenobiotics like **2-Methoxynaphthalene** is critical in drug development and toxicology. In biological systems, it undergoes oxidation catalyzed by various enzymes.

## **Metabolic Pathway of 2-Methoxynaphthalene**

**2-Methoxynaphthalene** is a substrate for several bacterial dioxygenase enzymes, which catalyze the addition of hydroxyl groups to the naphthalene ring system. This biooxidation is a key step in its degradation and can lead to the formation of chiral synthons useful in organic synthesis. In humans, the cytochrome P450 enzyme CYP1A2 is a primary catalyst for the metabolism of many xenobiotics and is known to metabolize structurally similar compounds, suggesting its involvement in the biotransformation of **2-Methoxynaphthalene**.

The diagram below illustrates the biooxidation of **2-Methoxynaphthalene** by different bacterial dioxygenases, highlighting the regiospecificity of these enzymes.





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Caption: Biooxidation of **2-Methoxynaphthalene** by bacterial dioxygenases.



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